

Essential Safety and Logistical Information for Handling MK-1903

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Compound of Interest

Compound Name: MK-1903

Cat. No.: B1677246

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **MK-1903**, a potent and selective agonist of the hydroxycarboxylic acid receptor 2 (HCA2), also known as G protein-coupled receptor 109A (GPR109A). Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical Identification and Properties

Property	Value
Chemical Name	(4aR,5aR)-4,4a,5,5a-Tetrahydro-1H-cyclopropa[1][2]cyclopenta[3][4]pyrazole-3-carboxylic acid[3][4]
CAS Number	1268882-43-4[3][4]
Molecular Formula	C ₈ H ₈ N ₂ O ₂ [3]
Molecular Weight	~164.16 g/mol [3]
Appearance	Off-white solid
Known Hazards	Causes skin irritation, causes serious eye irritation, and may cause respiratory irritation[3]

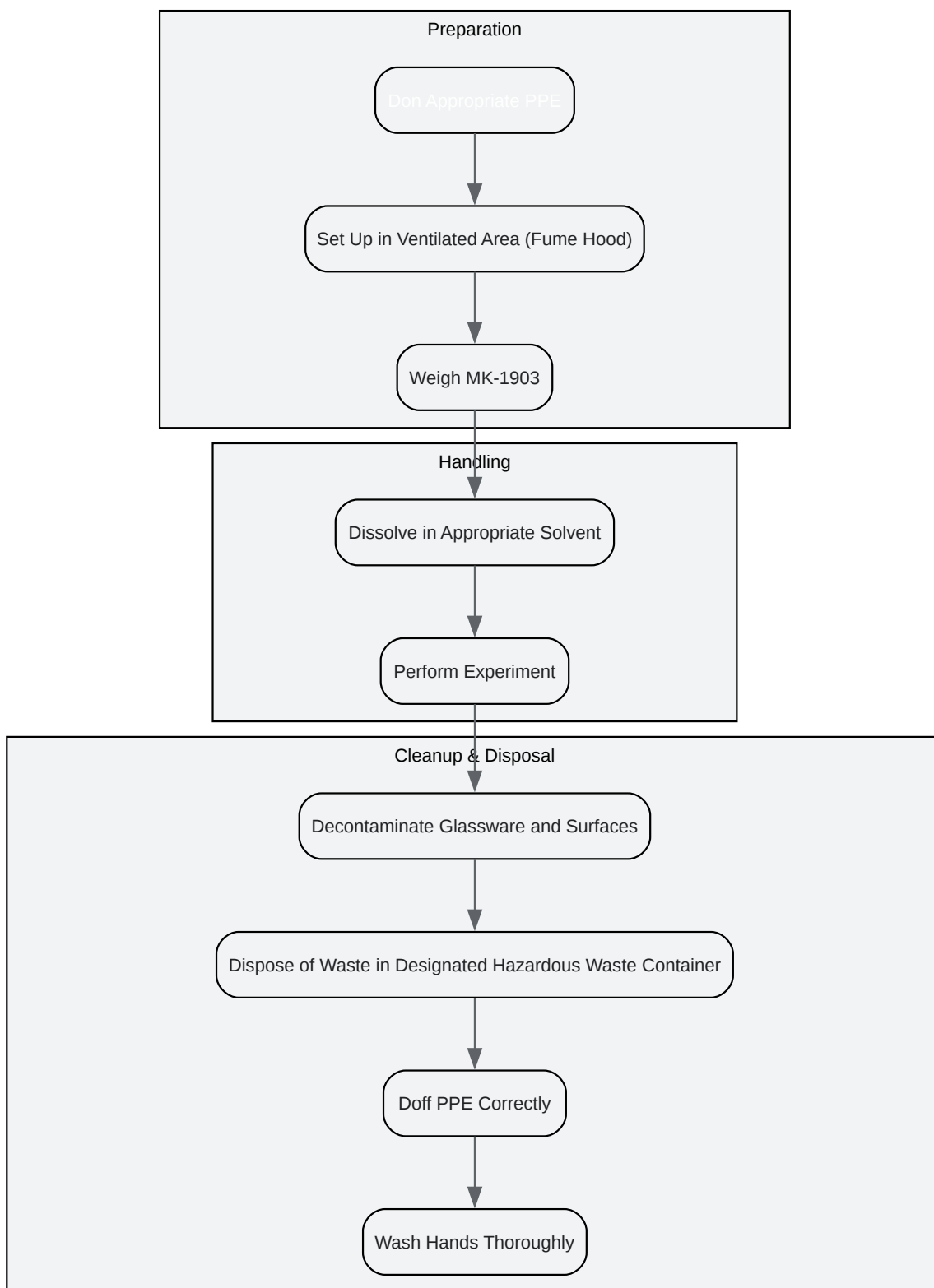
Personal Protective Equipment (PPE)

Based on the known hazards of **MK-1903**, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Equipment Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. [2] [5]	Protects against splashes that can cause serious eye irritation. A face shield provides an additional layer of protection for the entire face.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). [2]	Prevents skin contact that can cause irritation. Gloves should be inspected before use and disposed of properly after handling.
Body Protection	A lab coat or chemical-resistant apron/coverall. [2]	Provides a barrier against accidental spills and splashes to the body.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation (e.g., fume hood). If dust is generated, a NIOSH-approved respirator is required. [5]	Minimizes the risk of inhaling dust particles that may cause respiratory tract irritation.

Experimental Workflow for Handling MK-1903

The following diagram outlines the standard workflow for safely handling **MK-1903** in a laboratory setting.



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Caption: Standard operational workflow for handling **MK-1903**.

First-Aid Procedures

Immediate and appropriate first-aid is critical in the event of exposure to **MK-1903**.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention. [4]
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **MK-1903** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled, and sealed hazardous waste container.
Liquid Waste	Collect in a designated, labeled, and sealed hazardous waste container. Do not dispose of down the drain.
Contaminated PPE	Dispose of in a designated hazardous waste container.

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance on hazardous waste disposal.

Signaling Pathway of GPCR Agonists like MK-1903

MK-1903 acts as an agonist for the G protein-coupled receptor HCA2. The diagram below illustrates the general signaling pathway initiated by a GPCR agonist.



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Caption: General signaling pathway of a GPCR agonist.

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